

An In-depth Technical Guide to the Safety of Ethyl Linolenate-d5

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Compound of Interest

Compound Name: Ethyl linolenate-d5

Cat. No.: B3026117

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This guide provides a comprehensive overview of the safety data for **Ethyl linolenate-d5**, intended for researchers, scientists, and professionals in drug development. The information is compiled from available Safety Data Sheets (SDS) and public chemical databases.

Chemical Identification

Identifier	Value
Product Name	α -Linolenic Acid ethyl ester-d5[1]
Synonyms	ALAE-d5, Ethyl α -Linolenate-d5, Ethyl Linolenate-d5, LAEE-d5, Linolenic Acid ethyl ester-d5[1]
CAS Number	203633-16-3[1]
Chemical Formula	C20H29D5O2[1]
Molecular Weight	311.5 g/mol [1]

Hazard Identification

According to the available Safety Data Sheet, **Ethyl linolenate-d5** is not classified as a hazardous substance or mixture.[1]

GHS Classification: Not a hazardous substance or mixture.[1]

Label Elements: Not a hazardous substance or mixture.[1]

Other Hazards: None known.[1]

For the non-deuterated analog, Ethyl linolenate, it may cause skin irritation.[2][3] When heated to decomposition, it may emit toxic fumes of carbon monoxide and carbon dioxide.[3]

Physical and Chemical Properties

Quantitative data for the physical and chemical properties of **Ethyl linolenate-d5** are not extensively available. The following table includes data for the non-deuterated form, Ethyl linolenate, for reference.

Property	Value (for Ethyl linolenate)
Appearance	Clear colorless liquid[2][4]
Boiling Point	424 °F at 15 mmHg[2][3]
Flash Point	> 235 °F[2][3]
Density	0.8919 at 77 °F[2][3]
Molecular Weight	306.5 g/mol [2]

Handling and Storage

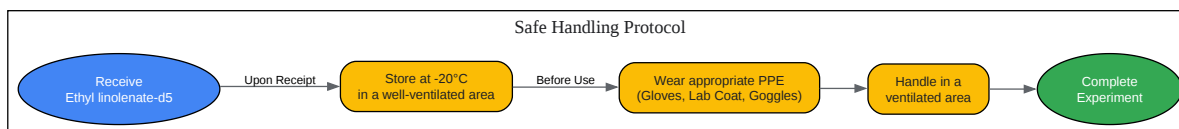
Proper handling and storage procedures are crucial for maintaining the integrity and safety of **Ethyl linolenate-d5**.

Precautions for Safe Handling:

- Avoid contact with skin and eyes.[1]
- Avoid inhalation of vapor or mist.[1]
- Use only in areas with adequate ventilation.[1]

Conditions for Safe Storage:

- Keep container tightly closed in a cool, well-ventilated area.[1]
- Store at -20°C for long-term stability.[1]
- Protect from direct sunlight and sources of ignition.[1]



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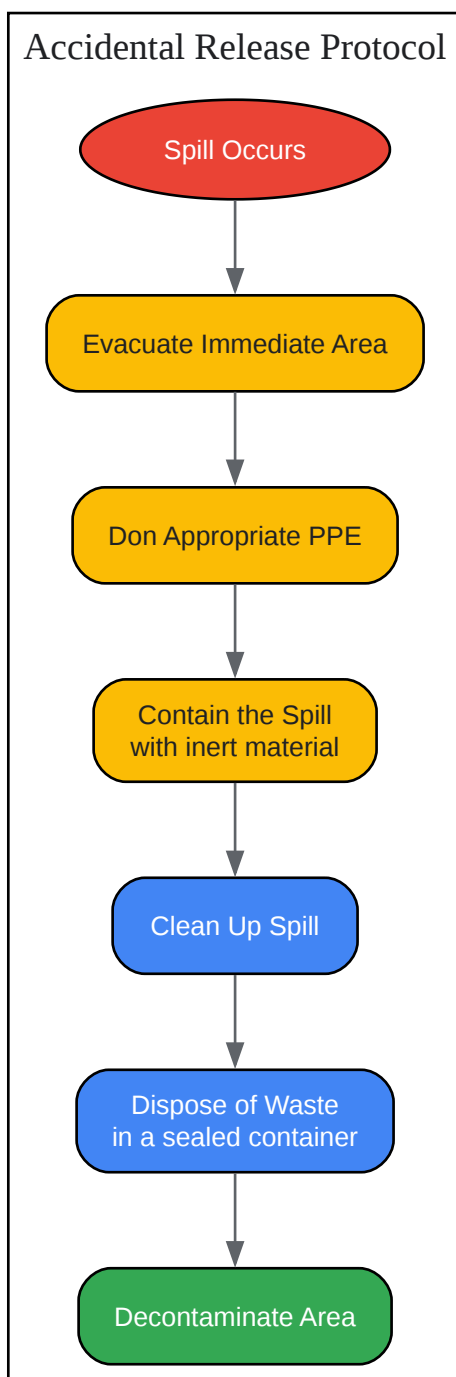
Caption: Workflow for the safe handling of **Ethyl linolenate-d5** from receipt to experimental use.

Accidental Release Measures

In the event of a spill, the following measures should be taken:

- Personal Precautions: Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1]
- Methods for Cleaning Up: Absorb with an inert material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[1]

For the non-deuterated form, it is recommended to use absorbent paper for small spills and to decontaminate surfaces with 60-70% ethanol followed by soap and water.[2][3]



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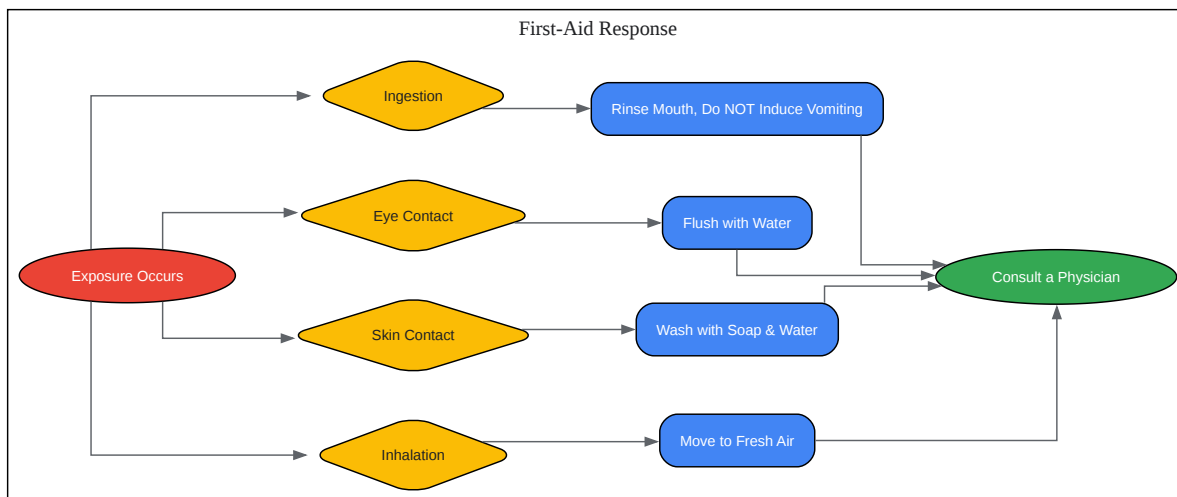
Caption: Step-by-step protocol for responding to an accidental spill of **Ethyl linolenate-d5**.

First-Aid Measures

The following first-aid measures are recommended in case of exposure:

Exposure Route	First-Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.[1]
Skin Contact	Wash off with soap and plenty of water.[1]
Eye Contact	Flush eyes with water as a precaution.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[1]

In all cases of exposure, it is advised to consult a physician.[1]



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Caption: Decision pathway for first-aid measures following exposure to **Ethyl linolenate-d5**.

Toxicological Information

The toxicological properties of **Ethyl linolenate-d5** have not been fully investigated.[1] The available SDS indicates that it is not classified as a hazardous substance based on available data.[1] For the non-deuterated form, Ethyl linolenate, it may cause skin irritation.[2][3]

Stability and Reactivity

Reactivity: No data available for **Ethyl linolenate-d5**. For the non-deuterated form, it is an ester and may react with strong oxidizing acids, caustic solutions, alkali metals, and hydrides.[2][3]

Chemical Stability: Stable under recommended storage conditions.[1]

Hazardous Decomposition Products: No data available for **Ethyl linolenate-d5**. When heated to decomposition, the non-deuterated form may emit toxic fumes of carbon monoxide and carbon dioxide.[3]

Experimental Protocols

Detailed experimental protocols involving the use of **Ethyl linolenate-d5** are not publicly available in the searched safety data sheets. It is intended for use as an internal standard for the quantification of α -linolenic acid ethyl ester by GC- or LC-MS. Researchers should develop specific protocols in accordance with their experimental designs and institutional safety guidelines.

This technical guide is intended for informational purposes only and should not be used as a substitute for a formal risk assessment or the advice of a qualified safety professional. Always refer to the most current Safety Data Sheet provided by the supplier before handling any chemical.

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